

An In-depth Technical Guide to MY-1076 (Antioxidant 1076)

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Compound of Interest

Compound Name: MY-1076

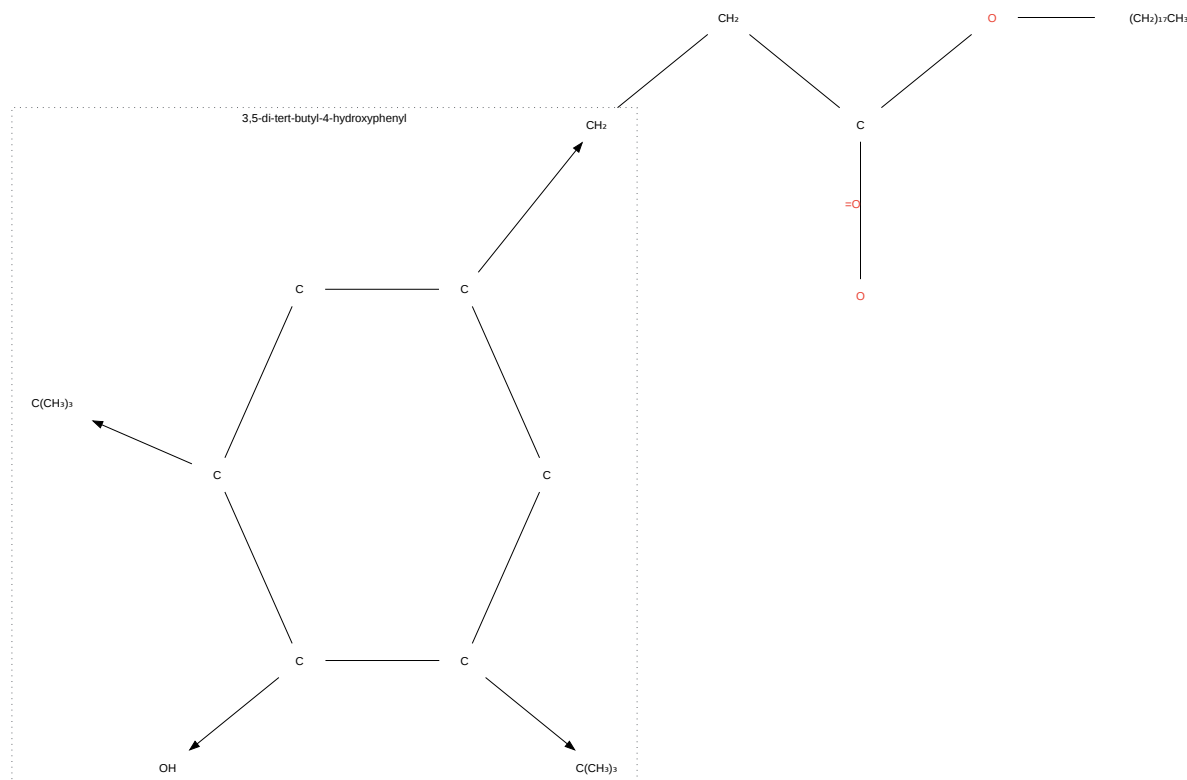
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DISCLAIMER: The identifier "**MY-1076**" does not correspond to a known pharmaceutical compound or a molecule under clinical investigation. Instead, it is associated with the CAS number 2082-79-3, which identifies the industrial chemical Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate. This compound is a sterically hindered phenolic antioxidant, widely marketed under trade names such as Irganox® 1076, Veenox® 1076, and Antioxidant 1076.[1][2][3][4] This guide provides a detailed technical overview of this compound, focusing on its chemical structure, physicochemical properties, and its mechanism of action as an antioxidant, presented in a manner accessible to researchers and scientists.

Chemical Structure and Identity

MY-1076 is a high molecular weight, non-discoloring, sterically hindered phenolic antioxidant.[4][5] Its structure consists of a bulky phenolic head group containing two tertiary-butyl groups ortho to the hydroxyl group, connected via a propionate linker to a long C18 alkyl chain (octadecyl group). This combination of a reactive phenol and a long, non-polar tail gives it excellent compatibility with a wide range of organic substrates and low volatility.[4][6]



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Figure 1: Chemical Structure of **MY-1076**.

Physicochemical and Thermal Properties

MY-1076 is valued for its excellent thermal stability, low volatility, and high resistance to extraction, making it suitable for use in high-temperature processing of polymers.^{[3][4][7]} It is typically a white to light yellow crystalline solid or powder.^{[1][7]}

Table 1: Summary of Quantitative Properties for **MY-1076**

Property	Value	Reference(s)
Chemical Formula	C ₃₅ H ₆₂ O ₃	[1][3]
Molecular Weight	530.86 g/mol (or 531 g/mol)	[3][4][5]
CAS Number	2082-79-3	[1][3][8]
Appearance	White, fine granules or crystalline powder	[1][5][7]
Melting Range	50 - 55 °C	[3][5][6]
Flash Point	273 °C	[3][5]
Vapor Pressure	2.5 x 10 ⁻⁷ Pa (at 20 °C)	[3]
Density	1.02 g/cm ³ (at 20 °C)	[3]
Solubility	Soluble in organic solvents, limited solubility in water	[1]

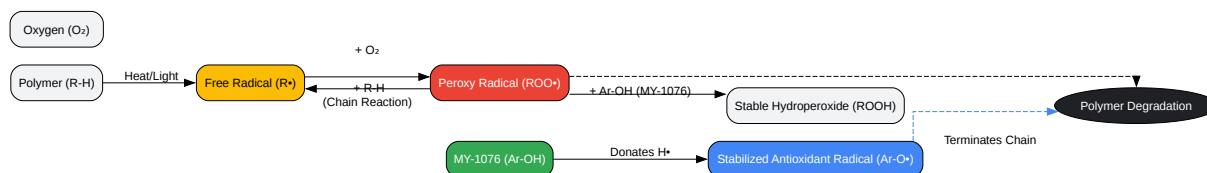
Core Function: Antioxidant Mechanism of Action

As a hindered phenolic antioxidant, the primary function of **MY-1076** is to protect organic materials from thermo-oxidative degradation.[4][6] This process is initiated by the formation of free radicals (R•) within the polymer matrix due to heat, light, or mechanical stress. The antioxidant mechanism involves scavenging these free radicals to prevent a chain reaction of degradation.

The core mechanism proceeds as follows:

- Initiation: A polymer chain (R-H) breaks down to form a free radical (R•).
- Propagation: The free radical (R•) reacts with oxygen to form a peroxy radical (ROO•). This highly reactive species can then abstract a hydrogen from another polymer chain, creating a hydroperoxide (ROOH) and another free radical (R•), thus propagating the degradation cascade.
- Termination (Antioxidant Intervention): The phenolic hydroxyl group of **MY-1076** (Ar-OH) donates its hydrogen atom to the peroxy radical (ROO•). This neutralizes the radical, forming

a stable hydroperoxide (ROOH) and a resonance-stabilized antioxidant radical (Ar-O•). The steric hindrance from the two tert-butyl groups prevents this antioxidant radical from initiating new degradation chains, effectively terminating the cycle.



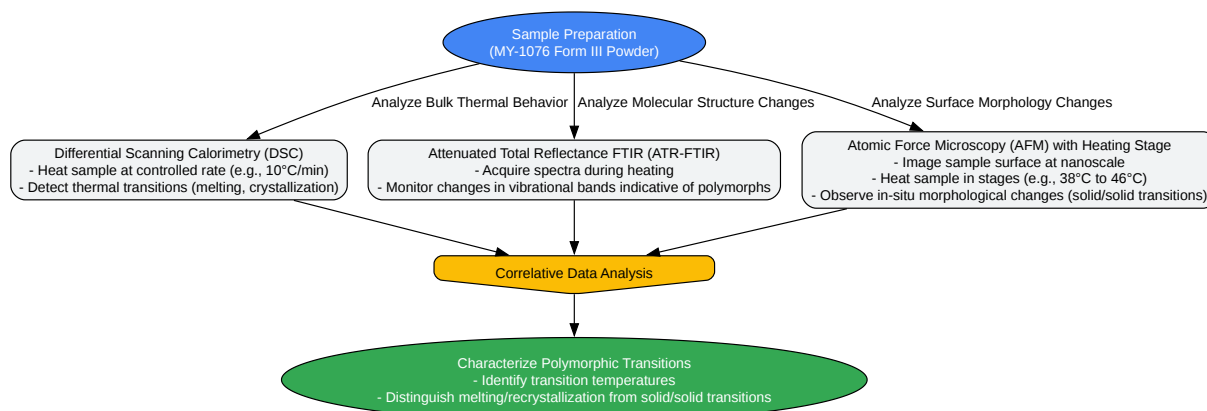
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Figure 2: Radical scavenging mechanism of **MY-1076**.

Experimental Protocols

Characterization of Polymorphism by DSC, FTIR, and AFM

The physical properties and stability of **MY-1076** can be influenced by its crystalline form (polymorphism).[9] This protocol outlines a method to study the transitions between different polymorphs.



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Figure 3: Workflow for Polymorph Characterization.

Methodology:

- Sample Preparation: Use a known polymorphic form of **MY-1076** (e.g., Form III) as the starting material.[\[9\]](#)
- Differential Scanning Calorimetry (DSC):
 - Accurately weigh 5-10 mg of the sample into an aluminum pan.
 - Heat the sample under a nitrogen atmosphere from ambient temperature to 70°C at a controlled rate (e.g., 10°C/min).
 - Record the heat flow to identify endothermic (melting) and exothermic (crystallization) events, which indicate phase transitions.
- Fourier-Transform Infrared Spectroscopy (FTIR):
 - Place the sample on an ATR crystal equipped with a heating stage.
 - Acquire spectra (e.g., 4000-550 cm^{-1} , 4 cm^{-1} resolution) at various temperatures, particularly across the transition points identified by DSC.[\[9\]](#)
 - Analyze shifts in key vibrational bands (e.g., C=O stretching, O-H stretching) to identify changes in the crystalline structure.
- Atomic Force Microscopy (AFM):
 - Deposit a thin film of the sample onto a suitable substrate.
 - Mount the substrate on a temperature-controlled stage in the AFM.
 - Image the surface topography at various temperatures, allowing for equilibration at each step.
 - Observe nanoscale changes in crystal morphology to directly visualize solid-state transitions.[\[9\]](#)

- Data Analysis: Correlate the thermal events from DSC, the spectral changes from FTIR, and the morphological changes from AFM to build a comprehensive understanding of the polymorphic transitions.

Quantification in Polyethylene via Thermal Desorption-GC-MS

This protocol describes a method for determining the concentration of **MY-1076** in a polymer matrix like polyethylene (PE), a common application.[\[10\]](#)

Methodology:

- Sample Preparation:
 - Cryo-mill a representative sample of the polyethylene to a fine powder to ensure homogeneity.
 - Accurately weigh approximately 1-5 mg of the powdered sample into a thermal desorption tube.
- Thermal Desorption (TD):
 - Place the tube in a thermal desorber unit connected to a Gas Chromatograph-Mass Spectrometer (GC-MS).
 - Heat the sample to a temperature sufficient to volatilize the **MY-1076** without degrading the polymer matrix (e.g., 320°C).[\[10\]](#)
 - The volatilized analytes are trapped and then injected into the GC column.
- Gas Chromatography (GC):
 - Use a suitable capillary column (e.g., a non-polar column like DB-5ms) to separate the components of the injected vapor.
 - Employ a temperature program that effectively resolves **MY-1076** from other potential additives or polymer degradation products.

- Mass Spectrometry (MS):
 - Operate the mass spectrometer in full scan or selected ion monitoring (SIM) mode.
 - Identify **MY-1076** by its characteristic retention time and mass spectrum, which should show a prominent molecular ion peak at m/z 530.[\[10\]](#)
- Quantification:
 - Prepare a series of calibration standards by spiking known amounts of a pure **MY-1076** standard onto an inert matrix or into an antioxidant-free PE powder.
 - Analyze the standards using the same TD-GC-MS method to generate a calibration curve.
 - Calculate the concentration of **MY-1076** in the unknown sample by comparing its peak area to the calibration curve.

Applications and Significance

MY-1076 is a highly versatile primary antioxidant used in a wide array of organic polymers to ensure performance and durability during processing and end-use.[\[4\]](#)[\[6\]](#)[\[11\]](#) Key applications include:

- Polyolefins: Widely used in polyethylene (PE), polypropylene (PP), and polybutene to provide long-term thermal stability.[\[4\]](#)[\[5\]](#)[\[8\]](#)
- Engineering Plastics: Stabilizes materials like styrene homo- and co-polymers, and polyurethanes.[\[4\]](#)[\[8\]](#)
- Elastomers and Adhesives: Protects synthetic rubbers, sealants, and adhesives from oxidative degradation, extending their service life.[\[4\]](#)[\[11\]](#)
- Other Substrates: Also used in waxes, oils, and fats to prevent rancidity and degradation.[\[6\]](#)[\[11\]](#)

Its non-discoloring and odorless nature makes it particularly suitable for applications where color and aesthetics are important.[\[3\]](#)[\[4\]](#) It is often used in combination with other stabilizers,

such as secondary antioxidants (e.g., thioethers, phosphites), to achieve a synergistic protective effect.[3][5][8]

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